

Technical Guide: Safe Handling of 2-tert-butylaniline for Research and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-tert-Butylaniline

Cat. No.: B1265841

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2-tert-butylaniline** (CAS No. 6310-21-0), a key intermediate in pharmaceutical synthesis.^[1] Adherence to these guidelines is critical to ensure a safe laboratory environment.

Chemical Identification and Physical Properties

Proper identification and understanding of the physical characteristics of **2-tert-butylaniline** are fundamental for its safe handling.

Identifier	Value
Chemical Name	2-tert-Butylaniline ^[2]
Synonyms	o-tert-Butylaniline, 2-(1,1-Dimethylethyl)benzenamine
CAS Number	6310-21-0 ^[2]
EC Number	228-634-5 ^[2]
Molecular Formula	C ₁₀ H ₁₅ N ^[2]
Molecular Weight	149.23 g/mol ^[2]

Physical Property	Value
Appearance	Clear light yellow to red-brown liquid[3]
Melting Point	-60 °C[4]
Boiling Point	123-124 °C at 17 mmHg[4]
Density	0.957 g/mL at 25 °C[4]
Flash Point	102 °C (closed cup)
Refractive Index	n _{20/D} 1.545[4]

Hazard Identification and GHS Classification

2-tert-Butylaniline is classified as a hazardous substance. Understanding its specific hazards is crucial for risk assessment and the implementation of appropriate safety measures.

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation

Signal Word: Warning

Experimental Safety Protocols

The hazard classifications of **2-tert-butylaniline** are determined by standardized experimental protocols. The following are summaries of the OECD guidelines relevant to the identified hazards.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline outlines the procedure for assessing the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to a small area of the skin (approximately 6 cm²) of an albino rabbit.[5][6] Untreated skin serves as a control. The exposure period is typically 4 hours, after which the substance is removed.[5]
- Methodology:
 - A weight-of-the-evidence analysis of existing data is performed first to avoid unnecessary animal testing.[7]
 - The test substance (0.5 mL for liquids or 0.5 g for solids) is applied to a shaved patch of skin and covered with a gauze patch.[5]
 - Observations for erythema (redness) and edema (swelling) are made at 1, 24, 48, and 72 hours after application and periodically for up to 14 days.[5]
 - The severity of the skin reactions is scored, and the reversibility of the effects is evaluated.[5]

OECD Guideline 405: Acute Eye Irritation/Corrosion

This test evaluates the potential of a substance to cause eye irritation or damage.

- Principle: A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as an untreated control.[8]
- Methodology:
 - A sequential testing strategy, starting with in vitro methods, is recommended to minimize animal use.[9]
 - For the in vivo test, a single animal is initially tested.[8] If severe effects are not observed, up to two additional animals may be used for confirmation.[8]
 - The eyes are examined at 1, 24, 48, and 72 hours after application.[8] Observations include the cornea, iris, and conjunctiva, and are scored according to a standardized

system. The observation period can extend up to 21 days to assess reversibility.[\[10\]](#)

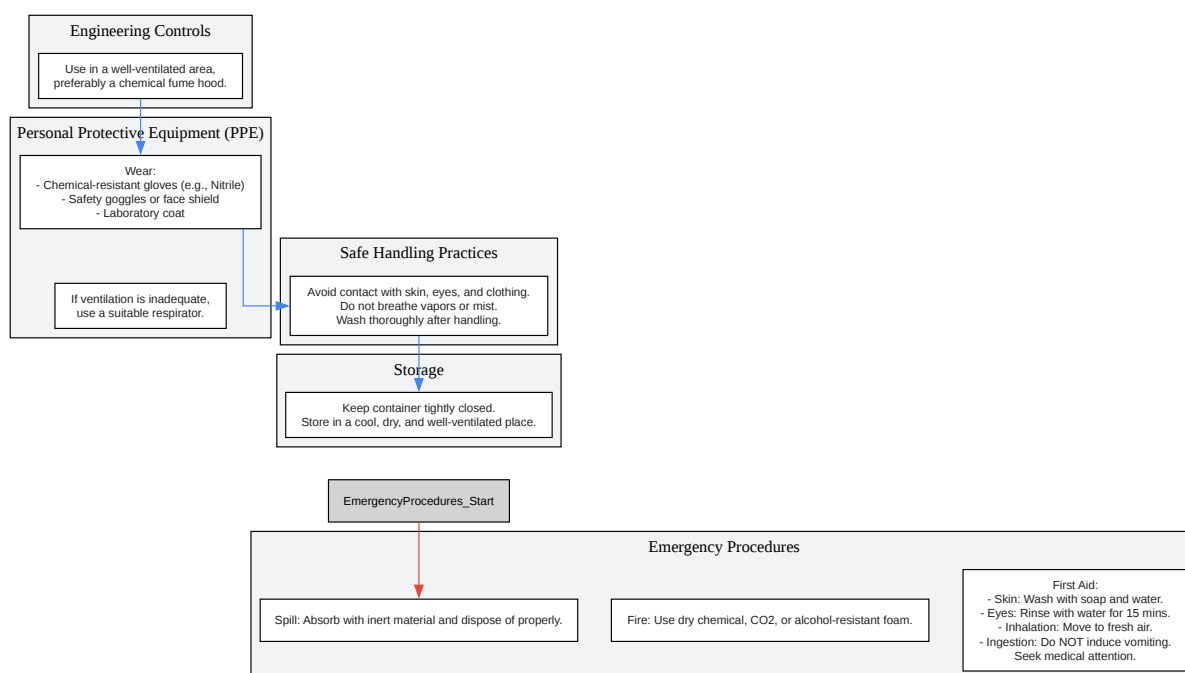
OECD Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

This guideline is used to assess the acute oral toxicity of a substance.

- Principle: The test involves a stepwise procedure where groups of animals of a single sex (typically female rats) are given a fixed dose of the substance.[\[11\]](#) The aim is to identify a dose that causes evident toxicity without mortality.[\[11\]](#)
- Methodology:
 - The test begins with a sighting study to determine the appropriate starting dose, usually from fixed levels of 5, 50, 300, and 2000 mg/kg.[\[11\]](#)[\[12\]](#)
 - The substance is administered orally in a single dose to a small group of animals.[\[11\]](#)
 - Animals are observed for signs of toxicity and mortality for up to 14 days.[\[9\]](#) Body weight is measured weekly.[\[11\]](#)
 - Based on the outcome, the dose for the next group is adjusted up or down until the dose causing evident toxicity or no effects at the highest dose is identified.[\[11\]](#)

Handling Precautions and Personal Protective Equipment (PPE)

A systematic approach to handling **2-tert-butylaniline** is essential to minimize exposure and ensure safety.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinnno.com [nbinnno.com]
- 2. 2-tert-Butylaniline - Safety Data Sheet [chemicalbook.com]
- 3. 2-tert-Butylaniline, 98% 25 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. 2-tert-Butylaniline | 6310-21-0 [chemicalbook.com]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. oecd.org [oecd.org]
- 9. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 10. nucro-technics.com [nucro-technics.com]
- 11. oecd.org [oecd.org]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Safe Handling of 2-tert-butylaniline for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265841#2-tert-butylaniline-safety-data-sheet-and-handling-precautions\]](https://www.benchchem.com/product/b1265841#2-tert-butylaniline-safety-data-sheet-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com